

A Technical Guide to the Physicochemical Characteristics of C.I. Disperse Blue 35

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Disperse Blue 35 is a synthetic dye belonging to the anthraquinone class, widely utilized in the textile industry for dyeing hydrophobic fibers such as polyester.[1][2] Its significance in research extends from its role as a model compound in dye chemistry to its potential applications in other scientific fields. This technical guide provides a comprehensive overview of the core physicochemical characteristics of Disperse Blue 35, with a focus on quantitative data, experimental protocols, and the underlying chemical principles.

Chemical and Physical Properties

Commercial Disperse Blue 35 is not a single chemical entity but rather a technical-grade mixture of isomers.[3] This complexity arises from its synthesis, which primarily involves the methylation of 1,8-diamino-4,5-dihydroxyanthraquinone.[1][2] The resulting product contains a mix of non-methylated, mono-methylated, and di-methylated derivatives. The most cited chemical formula for a major component is $C_{20}H_{14}N_2O_5$, with a corresponding molecular weight of approximately 362.34 g/mol .[4][5]

Data Summary

The following tables summarize the key physicochemical properties of Disperse Blue 35. Due to its nature as a mixture, some properties are presented as ranges or approximations.



Table 1: General and Physical Properties of C.I. Disperse Blue 35

Property	Value	Source(s)
CAS Number	12222-75-2	[3][4]
Molecular Formula	C ₂₀ H ₁₄ N ₂ O ₅ (major component)	[4][5]
Molecular Weight	362.34 g/mol (for C ₂₀ H ₁₄ N ₂ O ₅)	[4][5]
IUPAC Name	1,5-diamino-4,8-dihydroxy-2- (4-hydroxyphenyl)anthracene- 9,10-dione	[4]
Appearance	Dark blue granular solid	
Melting Point	>150 °C (typical for disperse dyes)	[6]
Boiling Point	758.9 °C at 760 mmHg	[5]
Density	1.616 g/cm ³	[5]

Table 2: Solubility and Spectral Properties of C.I. Disperse Blue 35

Property	Value	Source(s)
Water Solubility	Very low; approx. 30 mg/L (general for disperse dyes)	[7]
Organic Solvent Solubility	Soluble in various organic solvents	[8]
UV-Vis λmax	Strong absorption in the visible region (anthraquinone chromophore)	[2]
Molar Extinction Coefficient (ε)	High (typical for anthraquinone dyes)	[9]



Note on Solubility: While precise quantitative data for **C.I. Disperse Blue 35** is scarce, Table 3 provides solubility data for the related "Solvent Blue 35" (CAS 17354-14-2), which can serve as a reference.[8]

Table 3: Solubility of Solvent Blue 35 in Organic Solvents at 20°C

Solvent	Solubility (g/L)
Acetone	13.6
Butyl Acetate	22.3
Methylbenzene	86.3
Dichloromethane	171.3
Ethyl Alcohol	2.6

Experimental Protocols

The characterization of Disperse Blue 35 involves a suite of analytical techniques. Below are detailed methodologies for key experiments.

High-Performance Liquid Chromatography (HPLC) for Component Separation

HPLC is essential for separating the various isomers present in technical-grade Disperse Blue 35.[1][2]

- Instrumentation: A standard HPLC system equipped with a C18 reverse-phase column and a UV-Vis or Photodiode Array (PDA) detector.
- Mobile Phase: A gradient of acetonitrile and water is commonly used.
- Procedure:
 - Prepare a stock solution of Disperse Blue 35 in a suitable organic solvent (e.g., methanol or acetonitrile).



- Filter the solution through a 0.45 μm syringe filter.
- Inject the sample into the HPLC system.
- Monitor the elution profile at a wavelength corresponding to the dye's maximum absorbance.
- Identify and quantify the individual components based on their retention times and peak areas relative to standards, if available.

Determination of Melting Point

The melting point of disperse dyes is determined using a capillary melting point apparatus.

- Instrumentation: Capillary melting point apparatus, capillary tubes.
- Procedure:
 - Finely powder the dry dye sample.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the melting point apparatus.
 - Heat the sample at a controlled rate (e.g., 2-5 °C/min).
 - Record the temperature range from the onset of melting to the point where the entire sample becomes a liquid. Due to the isomeric nature of Disperse Blue 35, a melting range rather than a sharp melting point is expected.

UV-Visible Spectrophotometry

This technique is used to determine the wavelength of maximum absorbance (\lambda max) and for quantitative analysis.[2]

- Instrumentation: A UV-Visible spectrophotometer.
- Procedure:



- Prepare a dilute solution of Disperse Blue 35 in a suitable transparent solvent (e.g., ethanol or acetone).
- Use the pure solvent as a blank to zero the spectrophotometer.
- Measure the absorbance of the dye solution across the visible spectrum (typically 400-800 nm).
- The wavelength at which the highest absorbance is recorded is the λmax.
- For quantitative analysis, a calibration curve can be constructed by measuring the absorbance of a series of solutions of known concentrations at the λmax, in accordance with the Beer-Lambert Law.[2]

Solubility Determination

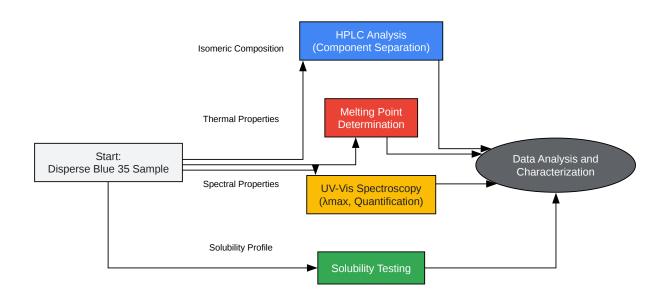
A general method for determining the solubility of disperse dyes is as follows:

- Procedure:
 - Prepare a saturated solution of Disperse Blue 35 in the solvent of interest by adding an excess of the dye to the solvent.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
 - Separate the undissolved solid by filtration or centrifugation.
 - Determine the concentration of the dye in the clear supernatant using a suitable analytical method, such as UV-Visible spectrophotometry with a pre-established calibration curve or by evaporating a known volume of the solvent and weighing the residue.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of Disperse Blue 35.





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Caption: Workflow for Physicochemical Characterization.

Conclusion

C.I. Disperse Blue 35 is a complex anthraquinone-based dye with distinct physicochemical properties that are critical to its application and research. This guide has provided a detailed summary of its characteristics, presented in a structured format for ease of reference. The outlined experimental protocols offer a foundation for the accurate and reproducible characterization of this and similar disperse dyes. A thorough understanding of these properties is paramount for its effective use in industrial processes and for advancing research in dye chemistry and related fields.

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